

Application Note: Quantitative Determination of Solvent Yellow 124 using UV-Visible Spectrophotometry

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Compound of Interest

Compound Name: Solvent yellow 124

Cat. No.: B1294874

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Introduction

Solvent Yellow 124 is a yellow azo dye primarily used as a fuel marker within the European Union to distinguish between heating oil and higher-taxed motor diesel fuel.[1] Its distinct chemical structure, featuring an azo group ($-N=N-$), is responsible for its characteristic yellow color.[2] Accurate and reliable quantification of **Solvent Yellow 124** is crucial for regulatory compliance and preventing tax evasion. This application note describes a validated UV-Visible spectrophotometric method for the quantitative determination of **Solvent Yellow 124**, suitable for researchers, scientists, and professionals in the fuel and drug development industries.

Principle

The quantitative determination of **Solvent Yellow 124** is based on its absorption of light in the visible region of the electromagnetic spectrum. The compound exhibits a primary absorption maximum (λ_{max}) at approximately 412 nm, which corresponds to the $\pi-\pi^*$ transition of the azo chromophore.[2][3] According to the Beer-Lambert law, the absorbance of a solution is directly proportional to the concentration of the analyte. By measuring the absorbance of a sample at its λ_{max} and comparing it to a calibration curve prepared from standards of known concentrations, the concentration of **Solvent Yellow 124** in the sample can be accurately determined.

Method Validation Summary

While direct UV-Visible spectrophotometry is a viable technique, the European Union's reference method for the determination of **Solvent Yellow 124** in gas oil and kerosene involves High-Performance Liquid Chromatography (HPLC) with UV/Vis detection.^{[4][5][6]} The validation data from this reference method provides a benchmark for the performance of quantitative analysis of **Solvent Yellow 124**.

Table 1: Summary of Method Validation Parameters (HPLC-UV/Vis Method)

Parameter	Concentration Level	Result
Repeatability (RSDr)	6 mg/L	0.68%
0.12 mg/L	5.4%	
Reproducibility (RSDR)	6 mg/L	3.8%
0.12 mg/L	13.5%	
Limit of Detection (LOD)	-	0.020 mg/L
Limit of Quantification (LOQ)	-	0.065 mg/L

Data sourced from a validation study of the EU's reference HPLC-UV/Vis method.^[5]

Experimental Protocol: UV-Visible Spectrophotometric Determination of Solvent Yellow 124

1. Instrumentation and Materials

- UV-Visible Spectrophotometer (double beam recommended)
- Quartz cuvettes (1 cm path length)
- Volumetric flasks (various sizes: 10 mL, 25 mL, 50 mL, 100 mL)
- Pipettes (various sizes)
- Analytical balance

- **Solvent Yellow 124** analytical standard (purity > 99%)[4]
- Toluene or Xylene (spectrophotometric grade)[4]

2. Preparation of Standard Solutions

2.1. Stock Standard Solution (e.g., 100 mg/L)

- Accurately weigh approximately 10.0 mg of **Solvent Yellow 124** analytical standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve and dilute to the mark with the chosen solvent (toluene or xylene).
- Mix thoroughly to ensure a homogenous solution.

2.2. Working Standard Solutions

Prepare a series of working standard solutions by diluting the stock standard solution with the solvent. A suggested concentration range for the calibration curve is 1.0 to 10.0 mg/L.

Table 2: Preparation of Working Standard Solutions

Desired Concentration (mg/L)	Volume of Stock Solution (100 mg/L) to be Diluted	Final Volume (mL)
1.0	1.0 mL	100
2.5	2.5 mL	100
5.0	5.0 mL	100
7.5	7.5 mL	100
10.0	10.0 mL	100

3. Sample Preparation

For fuel samples, a direct measurement may be possible if the concentration is within the calibration range and the matrix does not interfere. If the expected concentration is high, dilute

the sample gravimetrically with the chosen solvent to bring it within the linear range of the assay.[4]

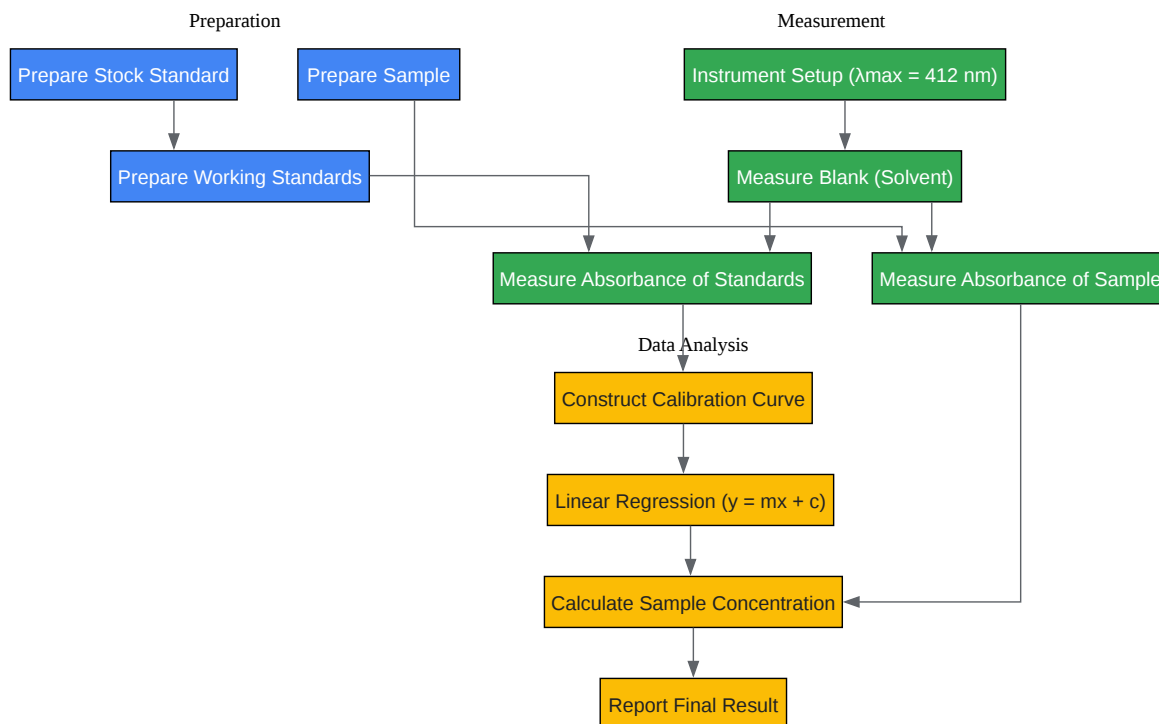
4. Spectrophotometric Measurement

- Set the UV-Visible spectrophotometer to scan a wavelength range of 350 nm to 550 nm to observe the full absorption spectrum.
- Use the solvent (toluene or xylene) as the blank to zero the instrument.
- Measure the absorbance of each working standard solution and the sample solution at the determined λ_{max} (approximately 412 nm).[2][3]

5. Data Analysis

- Construct a calibration curve by plotting the absorbance of the working standard solutions against their corresponding concentrations.
- Perform a linear regression analysis on the calibration data to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2). An R^2 value > 0.999 is desirable.
- Determine the concentration of **Solvent Yellow 124** in the sample solution by substituting its absorbance value into the linear regression equation.
- If the sample was diluted, multiply the calculated concentration by the dilution factor to obtain the concentration in the original sample.

Experimental Workflow



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Caption: Workflow for the quantitative determination of **Solvent Yellow 124**.

Safety Precautions

Solvent Yellow 124 is considered a hazardous substance.[7] Toluene and xylene are flammable and toxic solvents. All handling of these chemicals should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn.[7] Dispose of all chemical waste according to institutional guidelines.

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